2-(4-Fluorophenoxy)phenylboronic acid characterization data

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Compound of Interest

Compound Name:	*2-(4-Fluorophenoxy)phenylboronic acid*
CAS No.:	*1334402-78-6*
Cat. No.:	*B1446535*

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An In-depth Technical Guide to the Characterization of **2-(4-Fluorophenoxy)phenylboronic acid**

Introduction

2-(4-Fluorophenoxy)phenylboronic acid is a bifunctional organic compound of significant interest to the pharmaceutical and materials science sectors. As a substituted arylboronic acid, it serves as a critical building block in Suzuki-Miyaura cross-coupling reactions, enabling the synthesis of complex biaryl and heteroaryl structures that form the core of many drug candidates and functional materials. The presence of the fluorophenoxy moiety introduces specific steric and electronic properties, influencing molecular conformation, metabolic stability, and binding interactions of the final products.

Given its role as a key starting material, rigorous and unambiguous characterization is paramount to ensure the identity, purity, and stability of **2-(4-Fluorophenoxy)phenylboronic acid**. Impurities or degradation products, such as the corresponding cyclic anhydride

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(boroxine), can adversely affect reaction yields, introduce downstream purification challenges, and compromise the integrity of the final product.

This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the essential analytical techniques for the complete characterization of this reagent. It moves beyond a simple listing of data points to explain the rationale behind methodological choices, offering field-proven insights into data acquisition and interpretation.

Compound Identification and Physicochemical Properties

A precise identification is the foundation of all subsequent analytical work. The fundamental properties of **2-(4-Fluorophenoxy)phenylboronic acid** are summarized below.

Property	Value	Source(s)
CAS Number	1334402-78-6	[1][2]
Molecular Formula	$C_{12}H_{10}BFO_3$	[1]
Molecular Weight	232.02 g/mol	[3]
Appearance	Solid (typically white to off-white)	[1]
InChI Key	DUZUFXCNHAMELI-UHFFFAOYSA-N	[1]

Molecular Structure

The structural arrangement of the molecule is key to understanding its reactivity and spectral properties.

Caption: Molecular structure of **2-(4-Fluorophenoxy)phenylboronic acid**.

Core Spectroscopic Characterization

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Spectroscopic analysis provides direct evidence of the molecular structure and bonding environment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the structure of organic molecules in solution. For this compound, a suite of experiments including ^{1}H, ^{13}C, ^{19}F, and ^{11}B NMR is necessary for full characterization.

Rationale & Expertise:

- ^{1}H NMR confirms the presence and connectivity of protons, providing information on the substitution pattern of the two aromatic rings.
- ^{13}C NMR identifies all unique carbon environments. The carbon directly attached to the boron atom (ipso-carbon) often shows a broader signal due to quadrupolar relaxation of the attached boron nucleus.[4]
- ^{19}F NMR is a highly sensitive and specific experiment that provides a clear signal for the fluorine atom, confirming its presence and chemical environment.
- ^{11}B NMR is essential for characterizing boronic acids. The chemical shift is highly sensitive to the hybridization state of the boron atom. A trigonal planar (sp^2) boronic acid typically resonates around +30 ppm, while a tetrahedral (sp^3) boronate ester or boronate anion appears further upfield (lower ppm value).[5][6][7] This technique is also invaluable for detecting the formation of the trimeric anhydride, boroxine, which resonates at a slightly different chemical shift than the monomeric acid.[7]

Experimental Protocol (^{1}H, ^{13}C, ^{19}F, ^{11}B NMR):

- Sample Preparation: Accurately weigh ~10-20 mg of **2-(4-Fluorophenoxy)phenylboronic acid** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. DMSO-d_6 is often preferred due to its ability to dissolve boronic acids and its exchangeable proton signal from residual water, which can help identify the $B(OH)_2$ protons.
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).

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- Data Acquisition:
  - Acquire a standard ^{1}H NMR spectrum. The two broad singlets corresponding to the $B(OH)_2$ group are often visible but can exchange with water in the solvent.
  - Acquire a proton-decoupled ^{13}C NMR spectrum. A sufficient number of scans (e.g., 1024 or more) may be needed to obtain a good signal-to-noise ratio for all carbon signals, especially the ipso-carbon.
  - Acquire a proton-decoupled ^{19}F NMR spectrum. This experiment is typically fast due to the high sensitivity of the ^{19}F nucleus.
  - Acquire a proton-decoupled ^{11}B NMR spectrum. Use a broad spectral width and reference the spectrum to an external standard like $BF_3 \cdot OEt_2$.[6]
- Data Processing: Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak (for ^{1}H and ^{13}C) or the external standard (for ^{11}B).

Expected Spectral Data: The following table summarizes the expected chemical shifts (δ) in ppm. Actual values may vary slightly based on solvent and concentration.

Nucleus	Expected Chemical Shift (δ, ppm)	Multiplicity	Inferred Assignment
^{1}H	~8.2 - 8.5	s (broad)	$B(OH)_2$
~7.0 - 8.0	m	Aromatic Protons (8H)	
^{13}C	~160 - 165	d	C-F
~150 - 160	s	C-O	
~115 - 140	m	Aromatic CH & C-B	
^{19}F	~(-110) - (-125)	m	Ar-F
^{11}B	~28 - 33	s (broad)	sp^2 Boronic Acid

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Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound and provides evidence of its elemental composition.

Rationale & Expertise: Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like boronic acids and is commonly coupled with liquid chromatography (LC-MS).[8][9] Analysis is typically performed in negative ion mode to detect the $[M-H]^-$ ion or in positive ion mode to observe adducts like $[M+H]^+$ or $[M+Na]^+$. High-resolution mass spectrometry (HRMS) can confirm the elemental formula by providing a highly accurate mass measurement. A common challenge is the in-source dehydration of the boronic acid, which can be observed as a loss of water ($[M-H_2O]$).[5]

Experimental Protocol (LC-ESI-MS):

- Sample Preparation: Prepare a dilute solution of the compound (~0.1 mg/mL) in a suitable solvent like methanol or acetonitrile/water.[10]
- Chromatography (Optional but Recommended): Inject the sample onto an HPLC system equipped with a C18 reverse-phase column. Use a gradient elution with mobile phases such as water and acetonitrile, often with a modifier like formic acid or ammonium acetate.[9] This step separates the target compound from potential impurities before it enters the mass spectrometer.
- Mass Spectrometry:
  - Ionization: Use an electrospray ionization (ESI) source, typically in negative or positive ion mode.
  - Analysis: Acquire a full scan mass spectrum over a relevant m/z range (e.g., 100-500 Da).
  - Fragmentation (MS/MS): For structural confirmation, select the parent ion and subject it to collision-induced dissociation (CID) to obtain a characteristic fragmentation pattern.

Expected Mass Spectrometry Data:

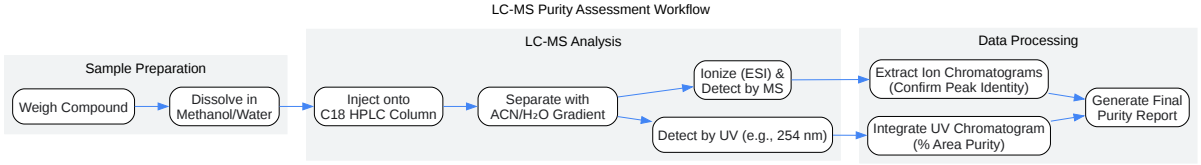
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Ion	Calculated m/z	Observed m/z
$[M+H]^+$	233.0780	~233.1
$[M-H]^-$	231.0624	~231.1
$[M+Na]^+$	255.0599	~255.1

Purity Assessment via Liquid Chromatography

While NMR provides structural confirmation, chromatography is the gold standard for assessing purity.

Rationale & Expertise: High-Performance Liquid Chromatography (HPLC) with UV detection is a robust method for quantifying the purity of boronic acids. However, boronic acids can be challenging to analyze due to their polarity and tendency to form boroxines.[8] The choice of column and mobile phase is critical. Reverse-phase columns (e.g., C18) are commonly used. The use of columns with technologies that minimize secondary interactions with metal surfaces can significantly improve peak shape and reliability. Coupling HPLC with mass spectrometry (LC-MS) provides an orthogonal detection method, confirming both the retention time and the mass of the eluted peaks, making it a powerful tool for purity assessment and impurity identification.[8][9]



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Caption: A typical workflow for purity analysis of boronic acids using LC-MS.

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Experimental Protocol (RP-HPLC):

- System: An HPLC system with a UV-Vis or Photodiode Array (PDA) detector.
- Column: A reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: A linear gradient, for example, from 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Analysis: Calculate purity based on the relative peak area of the main component compared to the total area of all peaks.

Safety and Handling

Proper handling is crucial when working with any chemical reagent.

- General Hazards: Boronic acids are generally classified as irritants. They can cause skin, eye, and respiratory irritation.[11][12][13]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[11] Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container. Boronic acids can be moisture-sensitive.[12] Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.[14]
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and strong bases.[11]

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Conclusion

The comprehensive characterization of **2-(4-Fluorophenoxy)phenylboronic acid** is a multi-faceted process that relies on a combination of powerful analytical techniques. NMR spectroscopy (^{1}H, ^{13}C, ^{19}F, and ^{11}B) provides the definitive structural proof, while mass spectrometry confirms the molecular weight. Chromatographic methods, particularly LC-MS, are indispensable for accurately determining purity and identifying potential impurities like boroxines. By applying the principles and protocols outlined in this guide, researchers can ensure the quality and reliability of this important synthetic building block, leading to more robust and reproducible scientific outcomes.

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